

Application Note: Flowability Characterization of Clavulanate-Cellulose Powder Blends

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Compound of Interest

Compound Name: Potassium clavulanate cellulose

Cat. No.: B1574186

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Executive Summary

Potassium Clavulanate (Clavulanate K) is a notoriously difficult Active Pharmaceutical Ingredient (API) due to its extreme hygroscopicity and susceptibility to hydrolytic degradation. To facilitate tableting, it is frequently blended with Microcrystalline Cellulose (MCC) (e.g., Avicel PH-112) and glidants like Silicon Dioxide (Syloid).

While MCC generally improves flow, the blend remains sensitive to environmental moisture, which can induce rapid transitions from free-flowing powder to cohesive "gum," leading to hopper ratholing, weight variation, and capping.

This guide details three tiered protocols for characterizing these blends, moving from pharmacopeial QC methods to advanced dynamic rheology. Crucially, all protocols incorporate strict environmental controls to ensure data validity.

Core Directive: The Environmental "Zero-State"

Before attempting any mechanical test, you must establish the "Zero-State." Clavulanate blends can absorb sufficient moisture to alter flow properties within 15 minutes of exposure to standard lab air (40-50% RH).

Environmental Control Protocol (ECP-01)

- Requirement: All sampling and testing must occur in a controlled environment.

- Limit: Relative Humidity (RH) \leq 20% at 25°C.[1]
- Equipment:
 - Walk-in dry room (Preferred).
 - Glove box with nitrogen purge (Alternative).
 - If testing on an open bench (e.g., standard Tap Density tester), the equipment must be enclosed in a humidity-controlled cabinet or the test duration must be $<$ 5 minutes.



Warning: Data generated on Clavulanate blends at $>$ 30% RH is scientifically invalid due to the formation of liquid bridges and surface hydrolysis.

Method 1: Compressibility Index (QC Level)

Purpose: Rapid, batch-release testing to detect gross deviations in blend uniformity or moisture uptake. Standard: USP <616> Bulk Density and Tapped Density.

Protocol Steps

- Preparation: Tare a 100 mL graduated cylinder (glass).
- Filling: Gently pour ~50g of the Clavulanate-MCC blend into the cylinder. Do not compact.
- Initial Reading (): Read the volume to the nearest mL. Calculate Bulk Density ().
- Tapping: Place cylinder in a Tap Density Tester (e.g., VanKel). Set for 1250 taps.
- Final Reading ()

): Read the tapped volume. Calculate Tapped Density (

).

- Calculation:
 - Carr's Index (CI):
 - Hausner Ratio (HR):

Interpretation for Clavulanate Blends

Unlike standard excipients, Clavulanate blends exhibit "false" flowability if the Clavulanate particles are large crystals. However, high CIs (>25) usually indicate moisture uptake or segregation of fines.

Carr's Index	Flow Character	Risk Assessment for Clavulanate/MCC
< 15	Excellent	Segregation Risk: MCC and Clavulanate may separate during vibration.
16 - 20	Fair	Ideal Target: Good balance of flow and cohesion.
21 - 25	Passable	Warning Zone: High risk of arching in tablet press hoppers.
> 26	Poor	Failure: Likely moisture contamination. Stop press.

Method 2: Dynamic Powder Rheology (R&D Level)

Purpose: To predict behavior under stress (feed frames) and quantify moisture sensitivity.^[2]

Equipment: FT4 Powder Rheometer (Freeman Technology) or equivalent.

Why Dynamic Testing?

Static tests (Carr's Index) do not simulate the movement of powder in a tablet press feed frame. Dynamic testing measures the energy required to move a blade through the powder, capturing the interplay of Interlock (MCC fibers) and Cohesion (Clavulanate stickiness).

Protocol: Stability & Variable Flow Rate (VFR)

- Vessel: 25mm or 50mm split vessel (depending on API availability).
- Conditioning Cycle: The blade rotates and moves down to aerate and normalize the bed. Essential to remove operator packing history.
- Test Cycles (1-7): Blade moves down at 100 mm/s tip speed. Measure Basic Flow Energy (BFE).
- Variable Rate (8-11): Reduce tip speed (100 -> 70 -> 40 -> 10 mm/s). Measure Specific Energy (SE).

Critical Metric: The Stability Index (SI)

- SI

1.0: Stable powder.
- SI > 1.1: Instability. In Clavulanate blends, this is the primary indicator of moisture uptake during the test. As the blade churns the powder, it exposes new surfaces to humidity. If the energy rises, your environment is too humid.
- SI < 0.9: Attrition. The MCC fibers are breaking down or the Clavulanate crystals are fracturing.

Method 3: Shear Cell Testing (Engineering Level)

Purpose: Hopper design and calculating the Flow Function Coefficient (

). Standard: ASTM D7891.

Protocol

- Consolidation: Pre-shear the powder to a critical state at a defined Normal Stress (

), typically 3 kPa to 9 kPa (simulating the weight of powder in a hopper).

- Shear: Apply shear stress until the powder bed yields (fails).
- Locus Construction: Plot Shear Stress vs. Normal Stress to determine the Unconfined Yield Strength ().

- Calculation:

(Major Principal Stress / Unconfined Yield Strength).

Interpretation

- < 2: Very Cohesive (Rat-holing guaranteed).
- 2 - 4: Cohesive.
- 4 - 10: Easy Flowing.

Application Note: For Clavulanate/MCC (1:1), aim for an

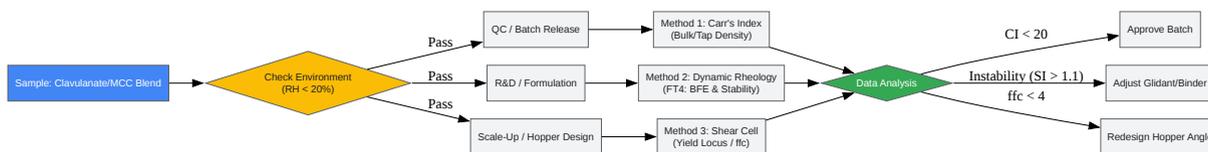
at 3 kPa preshear. If

, you must increase the glidant (Syloid) concentration or reduce the Clavulanate load.

Visualized Workflows

Figure 1: Characterization Workflow

This diagram illustrates the decision process for selecting the correct testing method based on the development stage.

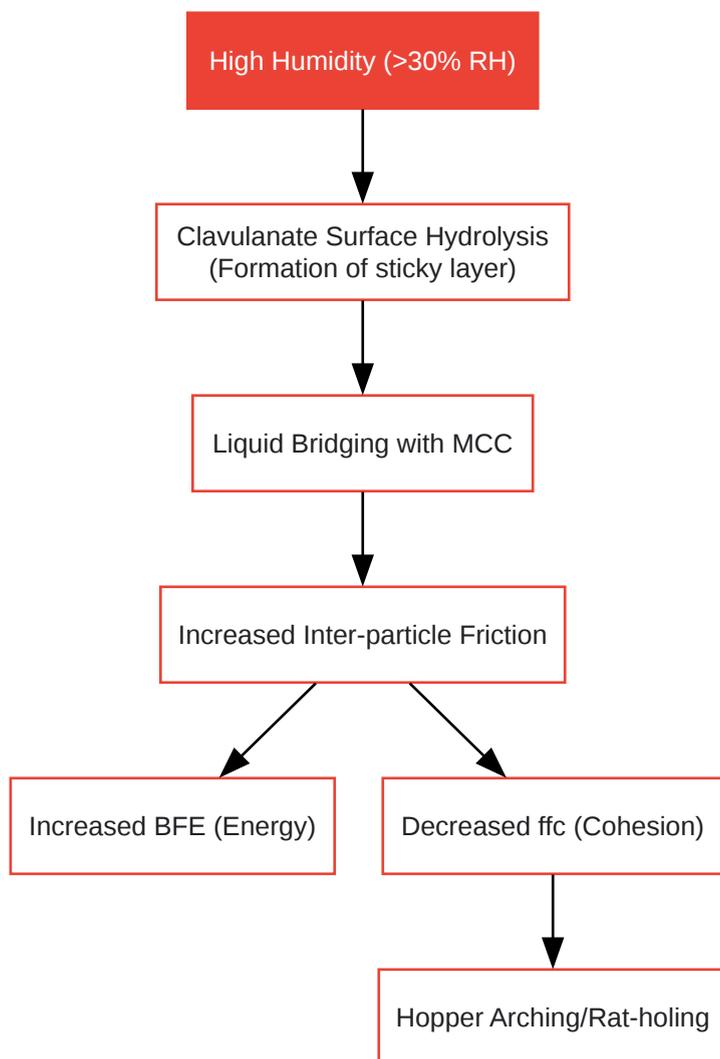


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Caption: Figure 1: Integrated workflow for Clavulanate blend characterization, prioritizing environmental control.

Figure 2: The Moisture-Flow Failure Loop

This diagram explains the mechanistic failure mode unique to Clavulanate blends.



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Caption: Figure 2: Mechanistic pathway of flow failure due to moisture uptake in Clavulanate blends.

Troubleshooting & Reference Data

Common Failure Modes

Symptom	Probable Cause	Verification Test	Corrective Action
High Carr's Index (>28)	Excess Fines or Moisture	Run FT4 Stability Test	Add 0.5% Syloid; Check Dehumidifier.
High Specific Energy (SE)	Mechanical Interlocking	Microscopy	Change MCC grade (e.g., PH-102 to PH-200).
Flow Instability (SI > 1.1)	Hygroscopic Caking	TGA (Moisture)	CRITICAL: Reduce room humidity immediately.

Reference Values (Typical)

- Clavulanate K (Pure): Carr's Index ~35% (Very Poor).
- Avicel PH-112: Carr's Index ~22% (Passable/Good).
- Blend (1:1) + 1% Syloid: Carr's Index ~18% (Fair/Good).

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